

1-Aminopropan-2-ol CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Aminopropan-2-ol

Cat. No.: B162767

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An In-depth Technical Guide to **1-Aminopropan-2-ol**

Introduction

1-Aminopropan-2-ol, also known as isopropanolamine, is a versatile and chiral amino alcohol with the chemical formula $\text{CH}_3\text{CH}(\text{OH})\text{CH}_2\text{NH}_2$.^[1] It is a bifunctional organic compound, containing both a primary amine and a secondary hydroxyl group, which makes it a valuable building block in organic synthesis.^[2] This guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development. The compound exists as a racemate and as individual (R) and (S) enantiomers, each with specific applications.^[1]

Chemical Identification and Properties

1-Aminopropan-2-ol is a colorless liquid with a slight ammonia-like odor.^{[2][3][4][5]} It is soluble in water, alcohol, ether, acetone, and benzene.^[1]

Table 1: Identifiers for 1-Aminopropan-2-ol and its Enantiomers

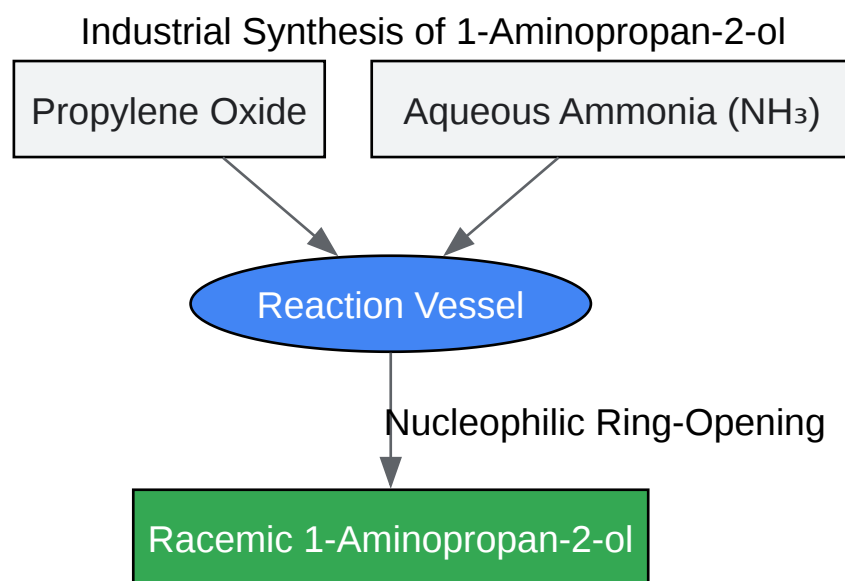
Identifier	Racemic (±)-1-Aminopropan-2-ol	(R)-(-)-1-Aminopropan-2-ol	(S)-(+)-1-Aminopropan-2-ol
CAS Number	78-96-6[1][2]	2799-16-8[1][6]	2799-17-9[1][7]
IUPAC Name	1-Aminopropan-2-ol[1]	(2R)-1-Aminopropan-2-ol	(2S)-1-Aminopropan-2-ol
Synonyms	Isopropanolamine, MIPA, 2-Hydroxypropylamine, 1-Methyl-2-aminoethanol[3][4][5][8]	(-)-Isopropanolamine[6]	S-(+)-Isopropanolamine[7]
Molecular Formula	C ₃ H ₉ NO[1][4][7]	C ₃ H ₉ NO[6]	C ₃ H ₉ NO[7]
Molecular Weight	75.11 g/mol [1][2][4][7]	75.11 g/mol [6][9]	75.11 g/mol [7]
EC Number	201-162-7[1][4]	220-532-9[1][6][9]	220-533-4[1][7]
PubChem CID	4[1][5]	439938[1]	7311736[1]

Table 2: Physicochemical Properties of 1-Aminopropan-2-ol

Property	Value
Appearance	Colorless to faint yellow liquid[1][2]
Odor	Slight ammonia-like, fishy[1][3][4][10]
Boiling Point	159.46 - 160 °C[1][4]
Melting Point	1.74 °C (racemate); 24-26 °C ((R)-enantiomer) [1][9][11]
Density	0.954 - 0.973 g/mL at 25 °C[1][4][9]
Flash Point	71 °C (159.8 °F) - closed cup[9]
Vapor Pressure	<1 mmHg at 20 °C[4][9]
Vapor Density	2.6 (vs air)[4][9]
Water Solubility	Soluble[1][4]
Refractive Index (n _D ²⁰)	1.4478 - 1.4482[1][4][11]
Stability	Stable; Hygroscopic[4]

Synthesis and Manufacturing

The most common industrial preparation of **1-Aminopropan-2-ol** involves the addition of aqueous ammonia to propylene oxide.[1] This reaction typically yields the racemic mixture of the compound.



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Caption: General workflow for the industrial synthesis of racemic **1-Aminopropan-2-ol**.

For specific enantiomers, such as (S)-(+)-1-Amino-2-propanol, stereoselective synthesis methods are employed. One documented laboratory-scale method involves the reduction of an amide derived from (S)-lactate ester using a reducing agent like lithium aluminium hydride.[12]

Applications in Research and Drug Development

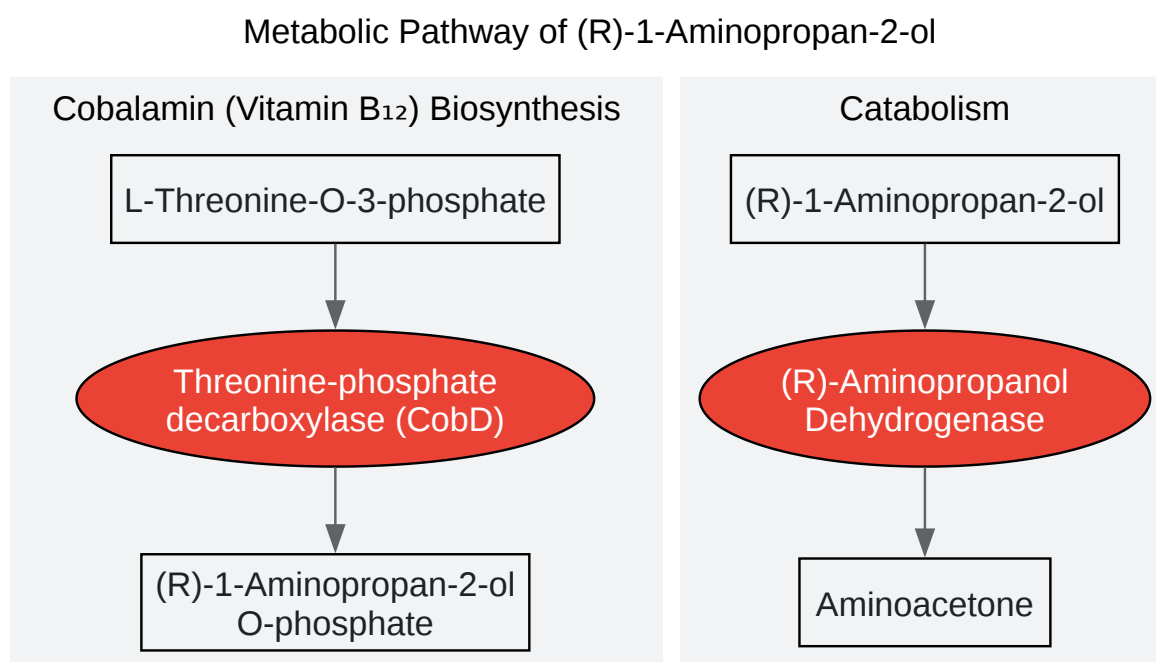
1-Aminopropan-2-ol is a crucial intermediate in the synthesis of a wide range of compounds due to its bifunctional nature.

- **Pharmaceuticals:** Its chiral center is critical for biological activity, making it a key precursor for various active pharmaceutical ingredients (APIs).[2] It is used in the synthesis of beta-blockers and the antibiotic Ofloxacin.[2][13] Derivatives have also been explored as potential HIV protease inhibitors.[2]
- **Asymmetric Catalysis:** It serves as an intermediate in preparing ligands for asymmetric catalysis.[2]
- **Industrial Applications:** The compound is used as a buffer and a solubilizer for oils and fats. [1] It is found in metalworking fluids, waterborne coatings, personal care products, and in the

production of titanium dioxide and polyurethanes.[1][4][5] It also functions as a corrosion inhibitor.[2]

Biological Role and Metabolism

In biological systems, (R)-**1-Aminopropan-2-ol** is a component in the biosynthesis of cobalamin (Vitamin B₁₂).[1] The O-phosphate ester of threonine is decarboxylated by the enzyme Threonine-phosphate decarboxylase to produce (R)-**1-aminopropan-2-ol** O-phosphate.[1] Furthermore, (R)-**1-aminopropan-2-ol** can be metabolized to aminoacetone by the enzyme (R)-aminopropanol dehydrogenase.[1]



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Caption: Role of (R)-**1-Aminopropan-2-ol** in biosynthesis and metabolism.

Experimental Protocols: Safety and Handling

Handling **1-Aminopropan-2-ol** requires strict adherence to safety protocols as it is a corrosive and combustible liquid.[14]

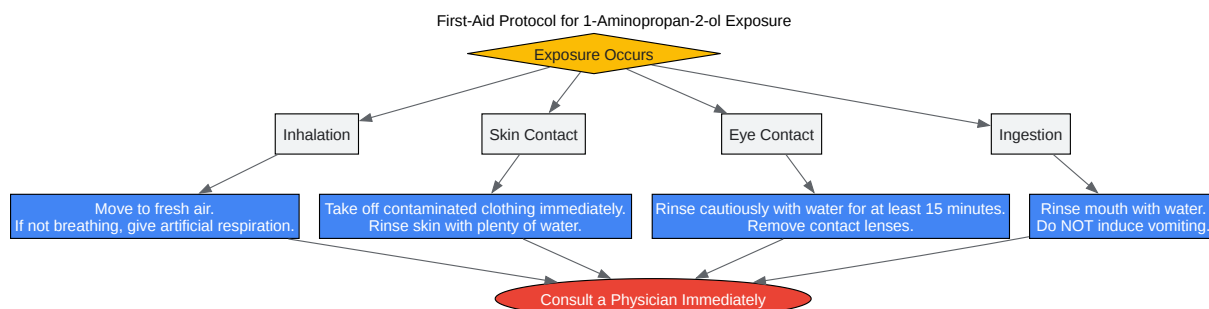
Table 3: GHS Hazard and Precautionary Information

Category	Information
Pictograms	GHS05 (Corrosion)[9]
Signal Word	Danger[9]
Hazard Statements	H314: Causes severe skin burns and eye damage.[15][16]
Precautionary Statements	P260: Do not breathe dust/fume/gas/mist/vapors/spray.[15][16] P280: Wear protective gloves/protective clothing/eye protection/face protection.[15][16] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[16][17] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[15][16][17] P405: Store locked up.[15][16]

Personal Protective Equipment (PPE) and Engineering Controls

- Engineering Controls: Use in a well-ventilated area or under a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.[17][18]
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[15]
- Skin Protection: Wear impervious clothing, such as a PVC apron, and chemical-resistant gloves (e.g., PVC).[18]
- Respiratory Protection: If exposure limits are exceeded, use a full-face respirator with an appropriate cartridge.[15][17]

First-Aid Measures Workflow



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Caption: Logical workflow for first-aid procedures following exposure.

Conclusion

1-Aminopropan-2-ol is a compound of significant interest in both industrial and academic settings. Its unique bifunctional and chiral properties make it an indispensable building block for the synthesis of complex molecules, particularly in the pharmaceutical industry. A thorough understanding of its properties, synthesis, and handling protocols is essential for its safe and effective use in research and development.

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- To cite this document: BenchChem. [1-Aminopropan-2-ol CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162767#1-aminopropan-2-ol-cas-number-and-properties]

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